

Application Notes and Protocols for Studying nAChR Function In Vitro Using Ferruginine

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ferruginine is a naturally occurring tropane alkaloid that acts as a nicotinic acetylcholine receptor (nAChR) agonist.[1][2] Its potent and selective interaction with specific nAChR subtypes makes it a valuable pharmacological tool for in vitro studies aimed at understanding the physiological and pathological roles of these receptors.[2] nAChRs are ligand-gated ion channels involved in a wide range of neurological processes, and their dysfunction is implicated in various disorders, including Alzheimer's disease, Parkinson's disease, and nicotine addiction.[3][4]

These application notes provide detailed protocols for utilizing ferruginine to characterize nAChR function in vitro through radioligand binding assays, two-electrode voltage clamp (TEVC) electrophysiology, and calcium imaging.

Data Presentation: Ferruginine Binding Affinities

The following table summarizes the reported binding affinities (Ki) of (+)-ferruginine and its synthetic enantiomer, (-)-ferruginine, for various nAChR subtypes. This data is critical for designing experiments and interpreting results.



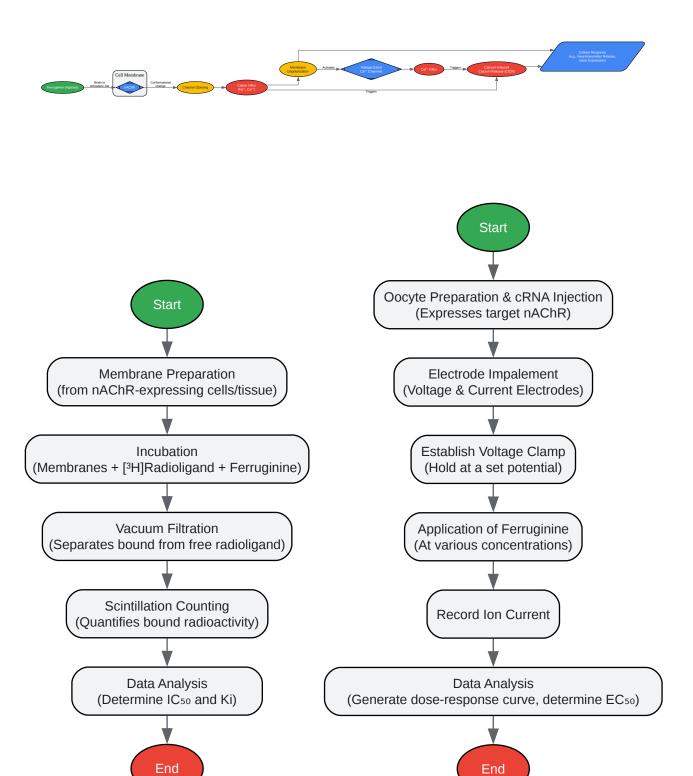
Compound	nAChR Subtype	Radioligand	Tissue/Cell Source	Ki (nM)	Reference
(+)- Ferruginine	α4β2	[³H]epibatidin e	Rat Brain Membranes	3.7	[2]
(-)- Ferruginine	α4β2	[³H]epibatidin e	Rat Brain Membranes	94 - 120	[2]
(-)- Ferruginine	α7*	[³H]epibatidin e	Rat Brain Membranes	~270	[2]

Note: The asterisk () indicates that the exact subunit composition of the native receptor complex is not fully defined.*

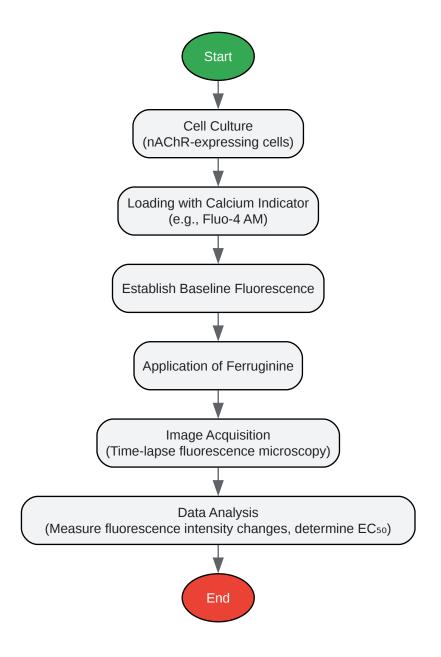
Mandatory Visualizations nAChR Signaling Pathway

This diagram illustrates the general signaling cascade initiated by the activation of nAChRs by an agonist like ferruginine, leading to cation influx and subsequent cellular responses.









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